

Codeine Cross-Reactivity in Opiate Immunoassays: A Comparative Guide

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Compound of Interest

Compound Name: Codeine hydrochloride

CAS No.: 1422-07-7

Cat. No.: B073730

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the cross-reactivity of **codeine hydrochloride** in various opiate immunoassays. The data presented is compiled from publicly available information from assay manufacturers and scientific literature, offering a valuable resource for interpreting screening results and developing more specific analytical methods.

Quantitative Analysis of Codeine Cross-Reactivity

The cross-reactivity of codeine in opiate immunoassays is a critical factor in the accurate interpretation of urine drug screening results. Due to the structural similarity between codeine and morphine, the primary target of many opiate immunoassays, a significant degree of cross-reactivity is often observed. This can lead to a positive screening result for opiates in individuals who have consumed codeine. The extent of this cross-reactivity, however, varies considerably among different commercial immunoassays.

The following table summarizes the cross-reactivity of codeine and its metabolites in several commercially available opiate immunoassay kits. The data is primarily sourced from product

package inserts and FDA review documents. It's important to note that cross-reactivity can be expressed in different ways, including the concentration of a compound required to produce a result equivalent to the assay's cutoff calibrator (typically morphine) or as a percentage relative to the target analyte.

Immunoassay Kit	Manufacturer	Target Analyte	Cutoff Concentration	Codeine Cross-Reactivity	Norcodeine Cross-Reactivity	Dihydrocodeine Cross-Reactivity	Source(s)
Opiate ELISA Kit (Oral Fluid)	Immunoanalysis	Morphine	40 ng/mL	313%	Not specified	Not specified	[1]
Opiate Enzyme Immunoassay (Urine)	Lin-Zhi	Morphine	300 ng/mL	See package insert	See package insert	See package insert	[2]
Opiate 2000 Enzyme Immunoassay (Urine)	Lin-Zhi	Morphine	2000 ng/mL	See package insert	See package insert	See package insert	[3]
Opiates Urine Enzyme Immunoassay	Immunoanalysis	Morphine	300 ng/mL & 2000 ng/mL	See package insert	See package insert	See package insert	[4][5]
Opiates Assay	Randox	Morphine	Not specified	104.3%	0.8%	15.3%	[6]
CEDIA Opiate Assay	Thermo Fisher	Morphine	300 ng/mL	See package insert	Not specified	Not specified	[7]

EMIT II Plus Opiate Assay	Siemens	Morphine	300 ng/mL & 2000 ng/mL	High sensitivity	Not specified	High sensitivity	[8]
Roche DAT Opiate Assay (Oral Fluid)	Roche Diagnostics	Morphine /Codeine	10 ng/mL	High sensitivity	Not specified	Not specified	[9]
Beckman Coulter AU Opiate Assay	Beckman Coulter	Morphine /Codeine	300 ng/mL	Detects codeine	Not specified	Not specified	[10]

Note: "See package insert" indicates that the manufacturer's documentation should be consulted for specific cross-reactivity data, as it may vary and is often presented in a detailed table of various compounds.

Studies have shown that with a 300 ng/mL cutoff, opiate assays demonstrated nearly 100% positivity when challenged with codeine at a concentration of 1000 ng/mL.[11] Similarly, at a 2000 ng/mL cutoff, there was nearly 100% positivity with a codeine challenge of 2500 ng/mL. [11]

Experimental Protocols

The determination of cross-reactivity in opiate immunoassays generally follows a standardized protocol. While specific details may vary between manufacturers, the fundamental methodology involves the following steps:

1. Preparation of Stock Solutions:

- A high-concentration stock solution of the cross-reactant (e.g., **codeine hydrochloride**) is prepared in a suitable solvent (e.g., methanol, deionized water).

- The concentration of the stock solution is verified using a confirmatory method such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

2. Spiking of Drug-Free Matrix:

- Certified drug-free human urine or synthetic oral fluid is used as the sample matrix.
- A series of dilutions of the cross-reactant stock solution are prepared and spiked into aliquots of the drug-free matrix to create samples with a range of known concentrations of the test compound.

3. Immunoassay Analysis:

- The spiked samples are analyzed using the opiate immunoassay according to the manufacturer's instructions.
- The response of the immunoassay (e.g., absorbance, rate of reaction) to each concentration of the cross-reactant is measured.

4. Determination of Cross-Reactivity:

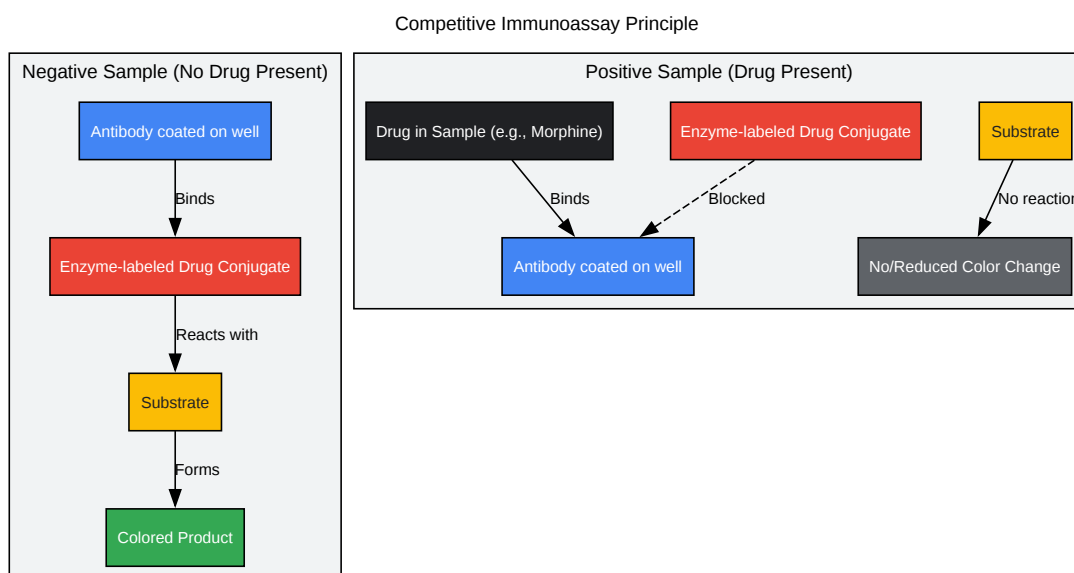
- The concentration of the cross-reactant that produces a response equivalent to the assay's cutoff calibrator (e.g., 300 ng/mL morphine) is determined.
- The percent cross-reactivity is then calculated using the following formula: % Cross-Reactivity = (Concentration of Calibrator / Concentration of Cross-Reactant producing an equivalent response) x 100

5. Confirmatory Testing:

- All positive screening results in a clinical or forensic setting should be confirmed by a more specific method like GC-MS or LC-MS/MS to definitively identify and quantify the substances present.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)

Visualizing the Immunoassay Process and Cross-Reactivity

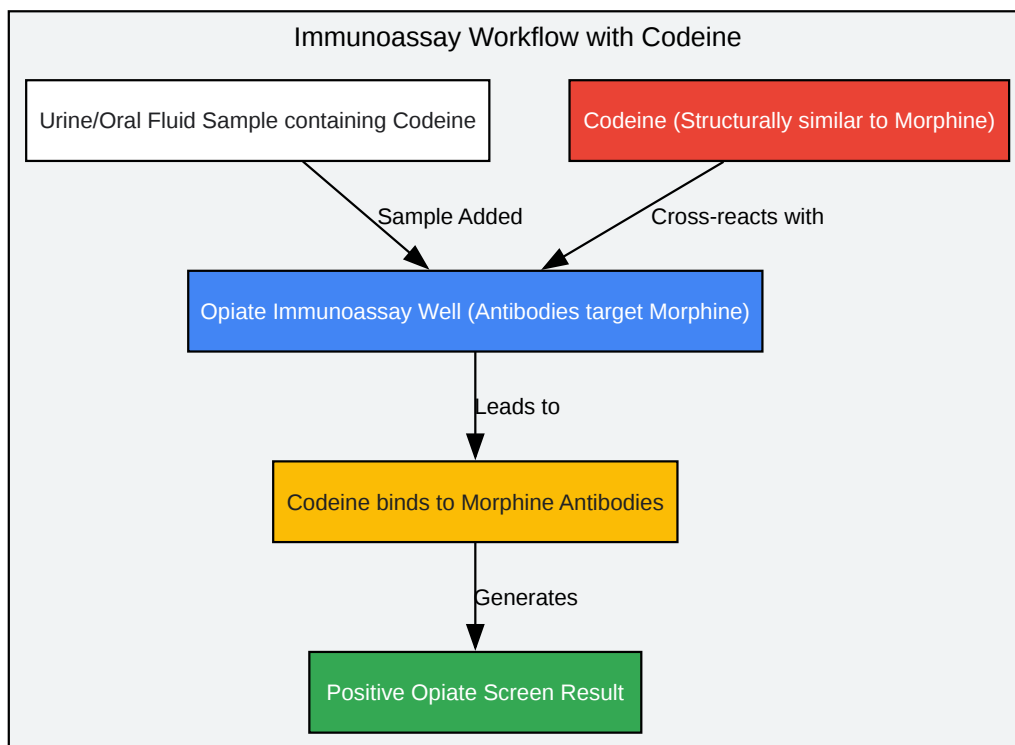
The following diagrams illustrate the underlying principles of competitive immunoassays used for opiate screening and how codeine can interfere with this process.



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Caption: Principle of a competitive immunoassay for drug detection.

Mechanism of Codeine Cross-Reactivity



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Caption: How codeine's structural similarity to morphine leads to a positive result.

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References

- [1. accessdata.fda.gov \[accessdata.fda.gov\]](https://accessdata.fda.gov)
- [2. lin-zhi.com \[lin-zhi.com\]](https://lin-zhi.com)
- [3. lin-zhi.com \[lin-zhi.com\]](https://lin-zhi.com)
- [4. accessdata.fda.gov \[accessdata.fda.gov\]](https://accessdata.fda.gov)
- [5. accessdata.fda.gov \[accessdata.fda.gov\]](https://accessdata.fda.gov)
- [6. randoxtoxicology.com \[randoxtoxicology.com\]](https://randoxtoxicology.com)
- [7. documents.thermofisher.com \[documents.thermofisher.com\]](https://documents.thermofisher.com)
- [8. siemens-healthineers.com \[siemens-healthineers.com\]](https://siemens-healthineers.com)
- [9. Roche DAT immunoassay: sensitivity and specificity testing for amphetamines, cocaine, and opiates in oral fluid - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [10. jdos.nicholsinstitute.com \[jdos.nicholsinstitute.com\]](https://jdos.nicholsinstitute.com)
- [11. researchgate.net \[researchgate.net\]](https://researchgate.net)
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